

Essential Guide to the Safe Disposal of 3-Hydroxyindolin-2-one

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Compound of Interest

Compound Name: 3-Hydroxyindolin-2-one

Cat. No.: B1221191

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This document provides critical safety and logistical information for the proper disposal of **3-Hydroxyindolin-2-one**, a compound utilized in scientific research. Adherence to these procedures is essential to ensure personnel safety and environmental compliance. Given the hazardous nature of this compound, a cautious and systematic approach to its disposal is mandatory.

Hazard Assessment and Classification

3-Hydroxyindolin-2-one is classified as a hazardous substance with significant health and environmental risks. The following table summarizes its hazard classification based on available Safety Data Sheets (SDS).

| Hazard Classification | Hazard Statement | GHS Code |
|------------------------|--|----------|
| Acute Toxicity (Oral) | Toxic if swallowed | H301[1] |
| Skin Sensitization | May cause an allergic skin reaction | H317[1] |
| Serious Eye Damage | Causes serious eye damage | H318[1] |
| Reproductive Toxicity | May damage fertility or the unborn child | H360 |
| Acute Aquatic Hazard | Very toxic to aquatic life | H410 |
| Chronic Aquatic Hazard | Very toxic to aquatic life with long lasting effects | H410 |

Due to its toxicity and environmental hazards, **3-Hydroxyindolin-2-one** must be managed as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.[2]

Step-by-Step Disposal Protocol

The proper disposal of **3-Hydroxyindolin-2-one** waste is critical and must be performed with precision. Follow these steps to ensure safe handling and disposal.

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles and a face shield
 - A lab coat
 - Respiratory protection if there is a risk of dust inhalation.[3]

2. Waste Segregation and Collection:

- Solid Waste: Place all non-sharp contaminated items (e.g., weighing paper, contaminated gloves, absorbent pads) into a designated, leak-proof, and clearly labeled hazardous waste container.[4][5]
- Liquid Waste: Collect all liquid waste containing **3-Hydroxyindolin-2-one** in a compatible, leak-proof, and sealable container.[4][5] Do not mix with other waste streams unless compatibility has been confirmed.[5]
- Empty Containers: The original containers of **3-Hydroxyindolin-2-one** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines, which may still require it to be treated as hazardous waste.

3. Labeling and Storage:

- All waste containers must be clearly labeled with the words "HAZARDOUS WASTE," the chemical name "**3-Hydroxyindolin-2-one**," and the associated hazard pictograms (e.g., skull and crossbones, health hazard, environment).[5]
- Store the sealed waste containers in a designated, secure, and well-ventilated satellite accumulation area away from incompatible materials.[5][6]

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste management company to arrange for the collection and disposal of the waste.[5]
- Provide the waste management company with the Safety Data Sheet (SDS) for **3-Hydroxyindolin-2-one** to ensure they can handle it appropriately.
- The primary recommended disposal method is high-temperature incineration by a licensed facility to ensure complete destruction of the compound.[4]

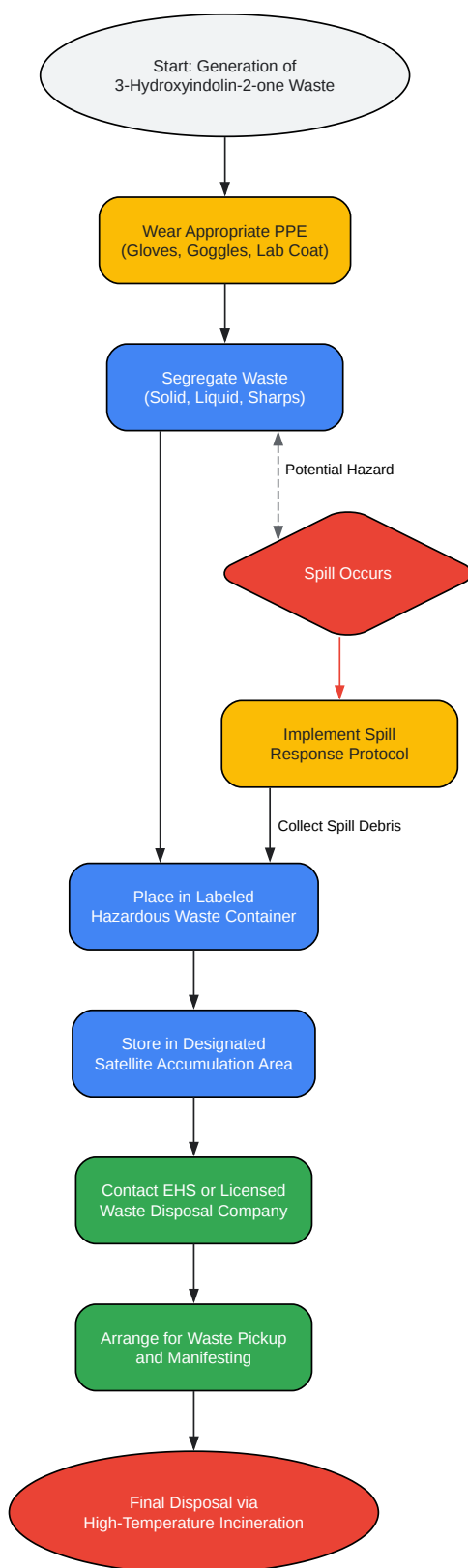
5. Spill Management:

- In the event of a spill, evacuate and secure the area to restrict access.[4]

- Wear appropriate PPE before attempting to clean the spill.
- For a solid spill: Gently cover the spill with a wetted absorbent material to avoid raising dust, then carefully sweep it into a designated hazardous waste container.[\[4\]](#)
- For a liquid spill: Cover the spill with an inert absorbent material (e.g., vermiculite, sand) and collect it into a hazardous waste container.[\[4\]](#)
- Clean the spill area thoroughly with a suitable solvent and detergent, collecting all cleaning materials as hazardous waste.[\[4\]](#)

Disposal Workflow

The following diagram illustrates the workflow for the proper disposal of **3-Hydroxyindolin-2-one**.



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Caption: Disposal workflow for **3-Hydroxyindolin-2-one**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. engineering.purdue.edu [engineering.purdue.edu]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
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